



Application Note: Analytical Methods for the Detection of Cefalonium in Milk

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Compound of Interest		
Compound Name:	Cefalonium	
Cat. No.:	B1668812	Get Quote

Introduction

Cefalonium is a first-generation, semi-synthetic cephalosporin antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[1] It is primarily used in veterinary medicine for the intramammary treatment of sub-clinical infections in dairy cattle during their dry period, as well as to prevent new infections.[1] The use of Cefalonium can lead to the presence of its residues in milk. These residues are a concern for public health due to potential allergic reactions in sensitive individuals and the contribution to the development of antibiotic-resistant bacteria.[2][3] Consequently, regulatory bodies have established Maximum Residue Limits (MRLs) for Cefalonium in milk to ensure consumer safety. This necessitates the use of sensitive and reliable analytical methods for the routine monitoring of **Cefalonium** residues in milk and dairy products.[4][5]

This document provides an overview and detailed protocols for the primary analytical methods used to detect and quantify **Cefalonium** in milk, including High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), Enzyme-Linked Immunosorbent Assay (ELISA), and Biosensor-based assays.

Overview of Analytical Methods

Several analytical techniques are available for the detection of **Cefalonium** and other β-lactam antibiotic residues in milk. These methods range from highly sensitive and specific confirmatory methods to rapid screening assays.



- High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS):
 This is the gold-standard confirmatory method for the analysis of antibiotic residues.[3] It offers high sensitivity, specificity, and the ability to accurately quantify the analyte. The technique separates Cefalonium from other milk components using liquid chromatography, followed by detection and quantification using mass spectrometry, which provides structural confirmation.[6]
- Enzyme-Linked Immunosorbent Assay (ELISA): ELISA is an immunological-based screening method that is widely used for high-throughput analysis of various contaminants in food products, including antibiotics.[7] These assays are typically based on the competitive binding between the target analyte (Cefalonium) and an enzyme-labeled conjugate for a limited number of specific antibody binding sites.[8] ELISA kits are known for their simplicity, speed, and cost-effectiveness, making them suitable for screening large numbers of samples.[9]
- Biosensors: Biosensors are innovative analytical devices that combine a biological recognition element (e.g., antibody, enzyme, or receptor) with a physical transducer to generate a measurable signal upon interaction with the target analyte.[3] For **Cefalonium** detection, biosensors can offer rapid, real-time, and often portable analysis, making them suitable for on-site screening.[10]

Quantitative Data Summary

The performance of different analytical methods for the detection of **Cefalonium** and related cephalosporins in milk is summarized in the table below. This allows for a direct comparison of their key validation parameters.



Method	Analyte	LOD	LOQ	Recover y (%)	Precisio n (RSD %)	Linearity (r²)	Referen ce
HPLC- MS/MS	Cefaloniu m	0.5 μg/kg	2.0 μg/kg	78.5 - 86.2	Intra-day: 1.5 - 6.2Inter- day: 2.9 - 5.6	> 0.999	[6][11]
HPLC- MS/MS	Cefaloniu m	0.5 μg/kg	2.0 μg/kg	82.2 - 89.1	Intra- assay: 1.85 - 10.41Inte r-assay: 3.41 - 8.97	0.991 - 0.997	[1]
Antibody Chip Biosenso	Cephalos porins (general)	0.51 - 4.3 μg/kg	Not Specified	81.6 - 113.6	< 12.9	Not Specified	[12]
ELISA (Sandwic h)	β- Lactama se	4.17 ng/mL	5.5 ng/mL	96.8 - 103.1	Intra- assay: 6.21 - 7.38Inter- assay: 12.96 - 13.74	Not Specified	[13]
ELISA (Competi tive)	β- Lactams (general)	1 ppb (raw milk)	Not Specified	Not Specified	Not Specified	Not Specified	[9]

Experimental Protocols & Workflows

This section provides detailed methodologies for the key experiments cited for the detection of **Cefalonium** in milk.





HPLC-MS/MS Method for Cefalonium Quantification

This protocol is based on a validated method for the determination of **Cefalonium** residue in milk.[1][6]

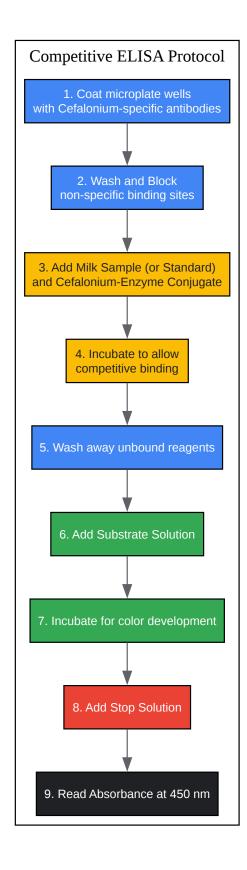
















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